

Technical Guide: 5-Bromo-1,3-dimethyl-1H-indazole (CAS 552331-30-3)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-bromo-1,3-dimethyl-1H-indazole

Cat. No.: B1291714

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-1,3-dimethyl-1H-indazole is a substituted indazole derivative. The indazole core is a key pharmacophore found in numerous compounds with a wide range of biological activities, making its derivatives, such as this one, valuable as building blocks in medicinal chemistry and drug discovery.^{[1][2]} Indazole compounds have shown potential in the development of treatments for conditions like cancer, inflammation, and pain.^{[1][2]} This document provides a summary of the available technical data for **5-bromo-1,3-dimethyl-1H-indazole**.

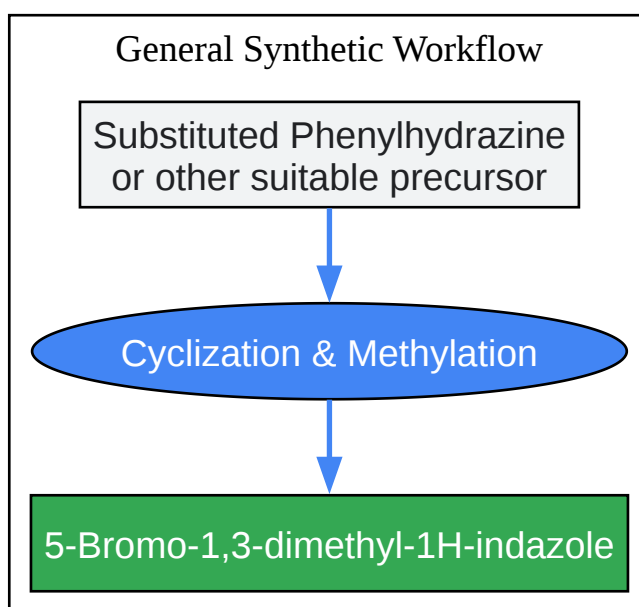
Chemical and Physical Properties

A summary of the key physicochemical properties for **5-bromo-1,3-dimethyl-1H-indazole** is presented in the table below. This data is essential for its handling, characterization, and use in chemical synthesis.

Property	Value	Reference
CAS Number	552331-30-3	[3][4]
Molecular Formula	C ₉ H ₉ BrN ₂	[3][4]
Molecular Weight	225.09 g/mol	[3]
Canonical SMILES	CN1N=C(C)C2=C1C=CC(Br)=C2	[3]
InChI Key	FMYUTSXDZFFESE-UHFFFAOYSA-N	[3]
Purity	Typically ≥98%	[5]
Storage Temperature	2-8°C	[3]

Synthesis

While specific experimental protocols for the synthesis of **5-bromo-1,3-dimethyl-1H-indazole** are not detailed in the available literature, a general synthetic approach can be inferred from related indazole syntheses. A plausible synthetic route is visualized in the workflow diagram below. The synthesis of substituted indazoles often involves the cyclization of a suitably substituted phenylhydrazine derivative or a related precursor.



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Caption: A generalized workflow for the synthesis of **5-bromo-1,3-dimethyl-1H-indazole**.

Applications in Research and Drug Development

Indazole derivatives are a significant class of compounds in pharmaceutical research due to their diverse biological activities.^{[1][2]} While specific studies on **5-bromo-1,3-dimethyl-1H-indazole** are limited, its structural similarity to other biologically active indazoles suggests its potential as an intermediate in the synthesis of novel therapeutic agents.

The bromine atom at the 5-position provides a reactive handle for further chemical modifications, such as cross-coupling reactions, allowing for the introduction of diverse functional groups to explore structure-activity relationships (SAR).

Biological Activity

There is currently no specific information available in the public domain regarding the biological activity or signaling pathways associated with **5-bromo-1,3-dimethyl-1H-indazole**. However, the broader class of indazole derivatives has been investigated for various therapeutic applications, including:

- **Anti-tumor activity:** Many indazole-containing compounds have been explored as kinase inhibitors and anti-proliferative agents.^{[1][2]}
- **Analgesic and anti-inflammatory effects:** Certain indazole derivatives have shown promise in modulating inflammatory pathways.^[1]
- **Synthetic Cannabinoid Receptor Agonists:** Some halogenated indazole derivatives have been identified as synthetic cannabinoid receptor agonists.^[6]

Further research is required to determine the specific biological targets and pharmacological profile of **5-bromo-1,3-dimethyl-1H-indazole**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **5-bromo-1,3-dimethyl-1H-indazole** are not publicly available. Researchers interested in working with this

compound would need to develop their own methods based on general organic synthesis techniques and analytical procedures for related heterocyclic compounds. Standard techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, mass spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) would be essential for its characterization. [7]

Safety and Handling

As with any chemical reagent, **5-bromo-1,3-dimethyl-1H-indazole** should be handled with appropriate safety precautions in a well-ventilated laboratory. Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

5-Bromo-1,3-dimethyl-1H-indazole is a chemical intermediate with potential for use in the synthesis of more complex molecules for drug discovery and development. While specific biological data and detailed experimental protocols are not yet available, its structural features make it an attractive starting point for medicinal chemistry programs targeting a variety of diseases. Further investigation is warranted to fully elucidate its chemical reactivity and pharmacological potential.

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- To cite this document: BenchChem. [Technical Guide: 5-Bromo-1,3-dimethyl-1H-indazole (CAS 552331-30-3)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1291714#5-bromo-1-3-dimethyl-1h-indazole-cas-number-552331-30-3]

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